

troubleshooting low yield in sodium thiosulfate gold leaching process

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Compound of Interest

Compound Name: Gold;sodium

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Technical Support Center: Sodium Thiosulfate Gold Leaching

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing low yields in their sodium thiosulfate gold leaching experiments. The information is presented in a question-and-answer format to directly address common issues.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: My gold recovery is significantly lower than expected. What are the most common causes?

A1: Low gold recovery in the sodium thiosulfate leaching process is a frequent issue with several potential root causes. The primary factors to investigate are:

- **Thiosulfate Degradation:** Sodium thiosulfate is unstable and can be consumed by side reactions, reducing its availability to complex with gold. This degradation is often accelerated by high concentrations of cupric ions, improper pH, and elevated temperatures.^[1] A reduction in thiosulfate concentration can be observed within the first few hours of leaching.^[1]

- **Improper Reagent Concentrations:** The concentrations of sodium thiosulfate, copper sulfate (the catalyst), and ammonia (the stabilizer) are critical and interdependent. Suboptimal concentrations of any of these reagents can significantly hinder gold dissolution.
- **Incorrect pH Level:** The pH of the leaching solution is a critical parameter. A pH range of 9-10 is generally preferred to stabilize both the thiosulfate and the copper-ammonia complex.^[2] Deviations outside the optimal range can lead to thiosulfate degradation and reduced gold recovery.
- **Passivation of Gold Surface:** The surface of the gold can become passivated by byproducts of the leaching reaction, such as elemental sulfur or sulfides, which prevents the thiosulfate from accessing and dissolving the gold.^[2]
- **Presence of Interfering Ions:** Certain minerals and ions in the ore can interfere with the leaching process. For example, some sulfide minerals can consume thiosulfate.^[3]
- **Suboptimal Temperature:** While higher temperatures can increase the rate of gold dissolution, excessively high temperatures can also accelerate the degradation of thiosulfate.^{[1][4]}

Q2: How can I determine if my thiosulfate is degrading, and what can I do to prevent it?

A2: Thiosulfate degradation is a major cause of low gold yield.

Detection:

- **Iodometric Titration:** This is a standard analytical method to determine the concentration of thiosulfate in your leaching solution at different time points. A rapid decrease in concentration indicates degradation.

Prevention and Mitigation:

- **Optimize Copper Concentration:** While copper is a necessary catalyst, excessive concentrations can accelerate thiosulfate oxidation.^[5] It is crucial to find the optimal copper concentration for your specific ore.

- Control pH: Maintain the pH of the solution within the optimal range of 9-10 to enhance thiosulfate stability.[\[2\]](#)
- Ammonia Concentration: Ammonia helps to stabilize the cupric ions, forming a cupric tetraamine complex, which in turn reduces the direct oxidation of thiosulfate by copper(II) ions.[\[5\]](#)[\[6\]](#)
- Use of Additives: Certain additives can help to reduce thiosulfate consumption.[\[2\]](#)

Q3: What are the optimal concentrations for sodium thiosulfate, copper, and ammonia?

A3: The optimal concentrations can vary depending on the specific ore being processed. However, based on various studies, the following ranges can be considered as a starting point for optimization:

Reagent	Concentration Range	Notes
Sodium Thiosulfate	0.1 M - 1.0 M	Higher concentrations do not always lead to significantly better recovery and increase costs. [1]
Copper Sulfate	2 mM - 10 mM	Higher concentrations can be detrimental to gold recovery due to increased thiosulfate degradation. [1]
Ammonia	0.1 M - 3.0 M	Sufficient ammonia is needed to stabilize copper ions and maintain pH. [7]

It is highly recommended to perform a systematic optimization of these parameters for your specific experimental setup.

Q4: My gold recovery is still low despite optimizing reagent concentrations. What other factors should I consider?

A4: If reagent concentrations are optimized, consider the following:

- **Temperature:** The leaching process is sensitive to temperature. While an increase in temperature can enhance gold dissolution rates, it can also accelerate the degradation of thiosulfate.[1] A temperature of around 60°C has been shown to improve recovery in some systems.[1]
- **Dissolved Oxygen:** Oxygen plays a role in the regeneration of the active cupric species.[2] Insufficient or excessive aeration can be detrimental.
- **Mixing and Agitation:** Proper agitation is necessary to ensure good contact between the leaching solution and the gold-bearing particles. A stirring speed of around 750 RPM has been used in some studies.[1]
- **Ore Mineralogy:** The composition of your ore can have a significant impact. Refractory ores, for instance, may require pre-treatment to expose the gold particles before leaching. Carbonaceous ores can lead to "preg-robbing," where dissolved gold is re-adsorbed onto the carbonaceous material, although this is less of an issue than in cyanidation.[2]
- **Gold Recovery Method:** The recovery of gold from the pregnant thiosulfate solution can be challenging. Activated carbon is not very effective for adsorbing the gold-thiosulfate complex. [8][9] Alternative methods like ion-exchange resins or cementation are often required.[2][9]

Experimental Protocols

1. Determination of Thiosulfate Concentration (Iodometric Titration):

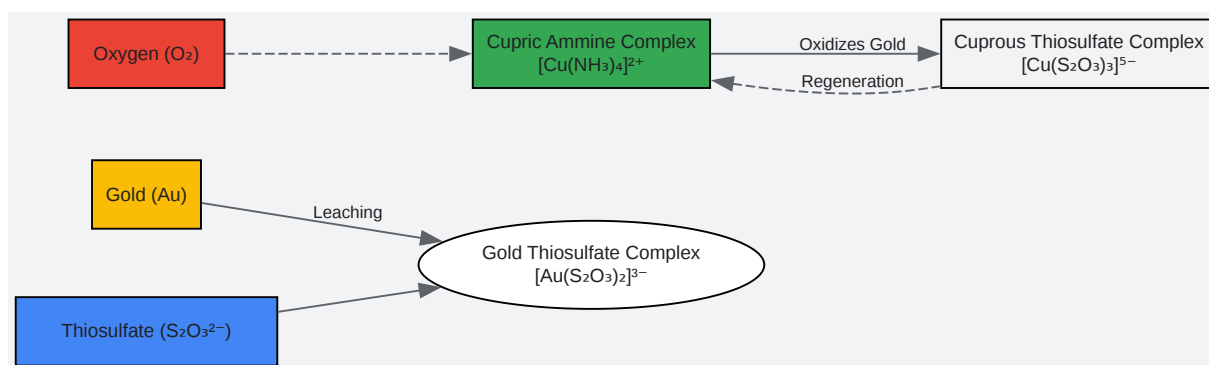
- **Principle:** This method is based on the oxidation of thiosulfate ions by iodine.
- **Reagents:**
 - Standardized iodine solution (e.g., 0.1 N)
 - Starch indicator solution (1%)
 - Sulfuric acid (dilute)
- **Procedure:**
 - Take a known volume of the filtered leach solution.

- Acidify the solution with dilute sulfuric acid.
- Add a few drops of starch indicator solution. The solution should turn blue in the presence of the indicator and iodine.
- Titrate with the standardized iodine solution until the blue color disappears.
- Calculate the thiosulfate concentration based on the volume of iodine solution used.

2. Measurement of Gold Concentration in Solution:

- Method: Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS) are the most common and accurate methods for determining the concentration of dissolved gold in the pregnant leach solution.
- Procedure:
 - Take a sample of the pregnant leach solution at specified time intervals.
 - Filter the solution to remove any solid particles.
 - Prepare appropriate dilutions of the sample to fall within the linear range of the instrument.
 - Analyze the samples using a calibrated AAS or ICP-MS instrument.

Visualizations



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Caption: Simplified reaction pathway for gold leaching with sodium thiosulfate.



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Caption: Troubleshooting workflow for low gold yield in thiosulfate leaching.

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